

Application Notes and Protocols: Synthesis of 2-Bromo-3-chloro-5-hydroxypyridine

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Compound of Interest

Compound Name: 2-Bromo-3-chloro-5-hydroxypyridine

Cat. No.: B141301

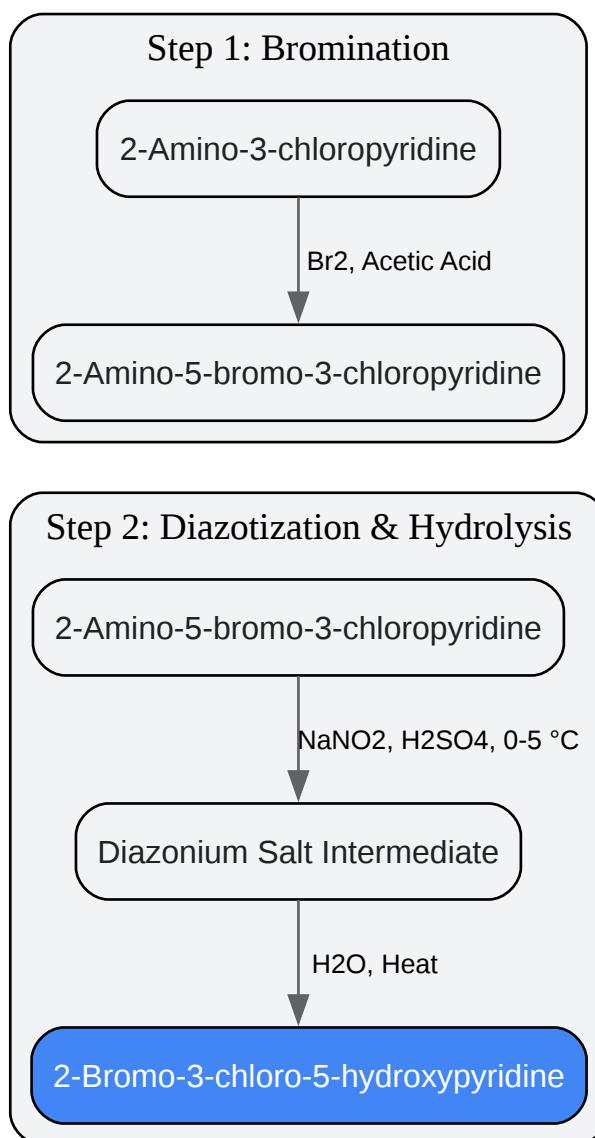
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This document provides a detailed overview of potential synthetic routes and experimental protocols for the preparation of **2-Bromo-3-chloro-5-hydroxypyridine**, a valuable intermediate in pharmaceutical and agrochemical research. Due to the limited availability of a direct published synthesis, this note outlines a proposed reaction pathway based on established methodologies for analogous pyridine derivatives.

Proposed Synthetic Pathway

A plausible and efficient route to synthesize **2-Bromo-3-chloro-5-hydroxypyridine** initiates from a readily available starting material, 2-amino-3-chloropyridine. The proposed multi-step synthesis involves an initial bromination step, followed by a diazotization reaction and subsequent hydrolysis to yield the final product. This approach allows for the controlled introduction of the desired functional groups onto the pyridine ring.

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